

Nutlin-3b low solubility troubleshooting

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Compound Focus: nutlin-3B

CAS No.: 548472-68-0

Cat. No.: S537839

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Solubility Characteristics & Storage

The table below summarizes the key solubility data and storage recommendations for **Nutlin-3b** from a supplier's product information sheet [1].

Characteristic	Specification / Recommendation
Molecular Weight	581.49 g/mol [1]
Molecular Formula	$C_{30}H_{30}Cl_2N_4O_4$ [1]
Solubility in DMSO	100 mg/mL (171.97 mM) [1]
Solubility in Ethanol	100 mg/mL [1]
Solubility in Water	Insoluble [1]
Storage of Stock Solution	For in vitro use, dissolve in DMSO or ethanol. Aliquot and store at -20°C or -80°C. Use fresh, moisture-absorbing DMSO to prevent solubility reduction [1].

Experimental Protocols & Formulation Strategies

Standard Stock Solution Preparation

For in vitro cell-based assays, the standard protocol is to first dissolve **Nutlin-3b** in DMSO or ethanol to create a concentrated stock solution, which is then diluted in the cell culture medium [1].

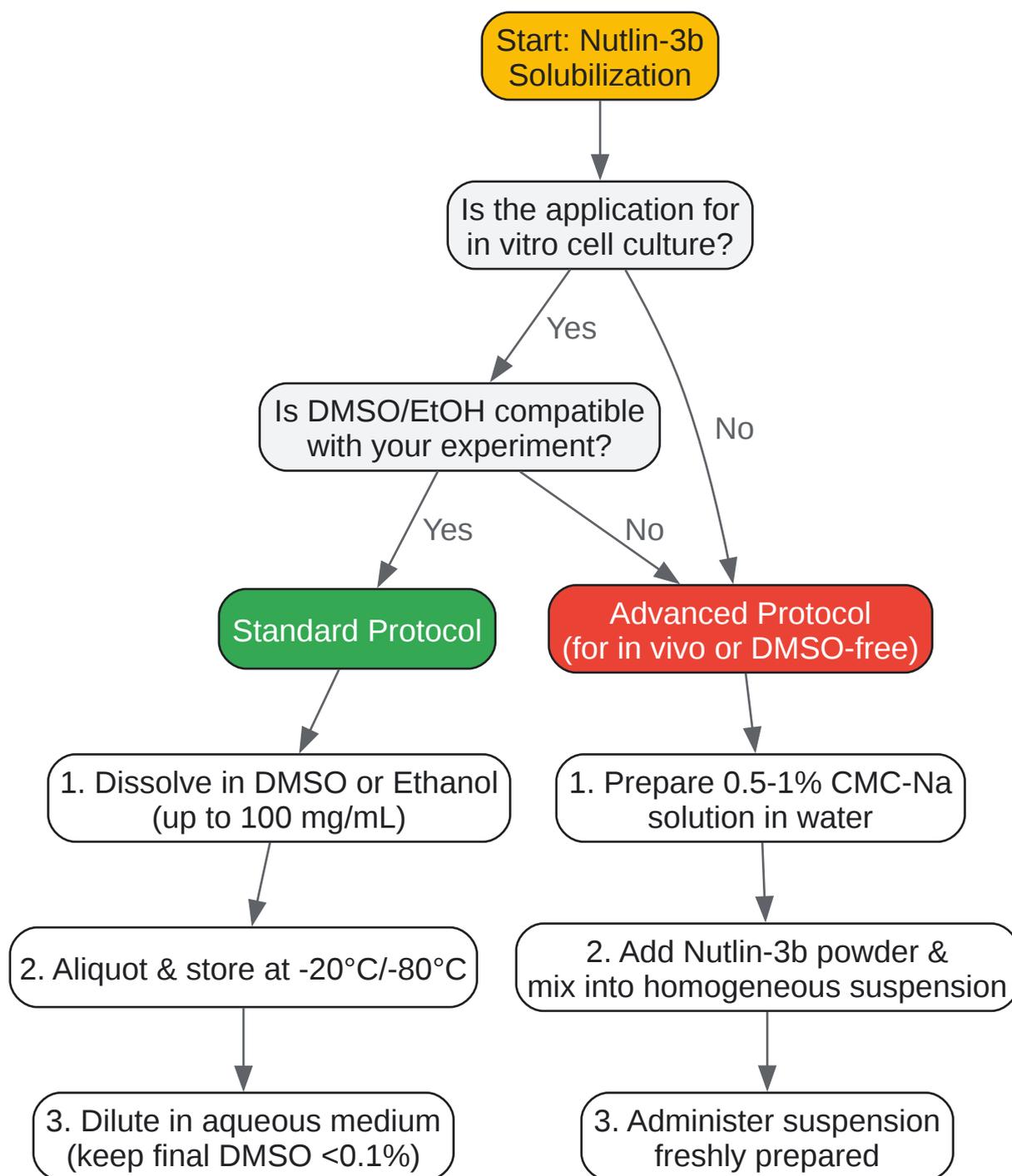
- **Calculating Concentration:** Calculate the mass of **Nutlin-3b** needed to achieve the desired stock concentration. For example, to make 1 mL of a 100 mg/mL stock solution, weigh out 100 mg of **Nutlin-3b** [1].
- **Dissolution:** Add the pre-weighed **Nutlin-3b** powder to a sterile vial. Add the appropriate volume of pure, anhydrous DMSO or ethanol to achieve the final concentration.
- **Mixing:** Vortex or sonicate the solution briefly to ensure complete dissolution, resulting in a clear solution.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C [1].
- **Working Solution:** Dilute the stock solution into your aqueous cell culture medium. The final concentration of DMSO in the cell culture should typically not exceed 0.1% to avoid cytotoxicity [1].

Advanced Formulation Strategy

If the standard DMSO dissolution method is not suitable for your experiment (e.g., for in vivo studies), a suspension formulation using carboxymethyl cellulose sodium salt (CMC-Na) can be prepared [1].

- **Prepare CMC-Na Solution:** First, prepare a 0.5-1% (w/v) CMC-Na solution in purified water. Stir until it forms a clear, homogeneous solution.
- **Create Suspension:** Add **Nutlin-3b** powder to the CMC-Na solution to achieve a target concentration (e.g., ≥ 5 mg/mL). Mix vigorously to obtain a homogeneous suspension [1].
- **Administration:** This suspension can be used for in vivo administration via oral gavage. Always prepare the suspension fresh before use [1].

This workflow outlines the decision process between the standard stock solution and the advanced suspension method:



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Key Experimental Considerations

- **Use Fresh Solvent:** The solubility in DMSO can be reduced by moisture-absorbing (old) DMSO. Always use fresh, anhydrous DMSO for preparing stock solutions [1].

- **Confirm Purity:** Verify the purity of your **Nutlin-3b** batch via certificate of analysis, as impurities can affect solubility and experimental results [1].
- **Appropriate Controls:** **Nutlin-3b** is the less potent enantiomer of Nutlin-3 and is often used as a negative control in experiments investigating MDM2-p53 interaction inhibition [1]. Ensure your experimental design includes the correct controls for data interpretation.

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References

1. Nutlin-3b | MDM2/MDMX antagonist | Mechanism [selleckchem.com]

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